

Safe handling and storage procedures for 3-Nitrophthalic acid

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Compound of Interest

Compound Name: 3-Nitrophthalic acid

Cat. No.: B027452

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Application Notes and Protocols for 3-Nitrophthalic Acid

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe handling, storage, and use of **3-Nitrophthalic acid**. The information is compiled to ensure the safety of laboratory personnel and the integrity of experimental procedures.

Chemical and Physical Properties

3-Nitrophthalic acid is a yellow crystalline solid.^[1] It is an important intermediate in the synthesis of various organic compounds, including dyes, pigments, and pharmaceuticals.^[1]

Property	Value	Reference
Chemical Formula	C ₈ H ₅ NO ₆	[1]
Molecular Weight	211.13 g/mol	[2][3]
Appearance	Off-white to light yellow crystalline powder	
Melting Point	213 - 216 °C (415.4 - 420.8 °F)	
Solubility	Soluble in hot water, methanol, ethanol. Slightly soluble in ether. Insoluble in chloroform, carbon tetrachloride, carbon disulfide, benzene.	
Stability	Stable under normal temperatures and pressures.	

Safety and Hazard Information

3-Nitrophthalic acid is classified as a hazardous substance and requires careful handling.

Hazard Statement	GHS Classification	Precautionary Statement	Reference
H315: Causes skin irritation	Skin Irritation (Category 2)	P264: Wash skin thoroughly after handling. P280: Wear protective gloves. P302 + P352: IF ON SKIN: Wash with plenty of soap and water. P332 + P313: If skin irritation occurs: Get medical advice/attention. P362: Take off contaminated clothing and wash before reuse.	
H318: Causes serious eye damage	Serious Eye Damage (Category 1)	P280: Wear eye protection/face protection. P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P310: Immediately call a POISON CENTER or doctor/physician.	
H335: May cause respiratory irritation	Specific target organ toxicity — single exposure (Category 3), Respiratory system	P261: Avoid breathing dust. P271: Use only outdoors or in a well-ventilated area. P304 + P340: IF INHALED:	

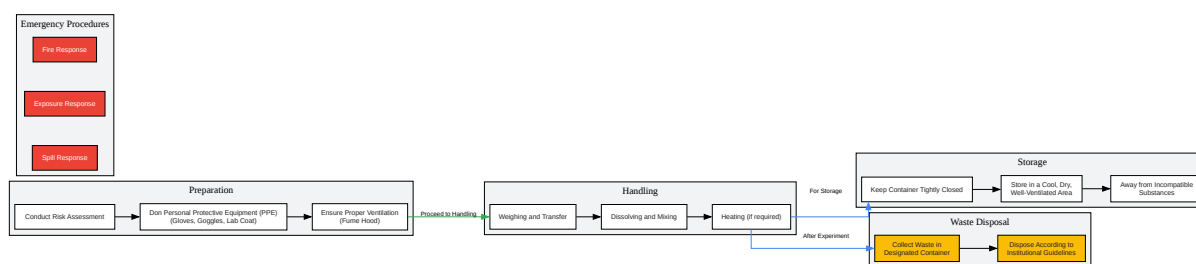
Remove person to fresh air and keep comfortable for breathing. P312: Call a POISON CENTER or doctor/physician if you feel unwell. P403 + P233: Store in a well-ventilated place. Keep container tightly closed.

Incompatibilities: Strong oxidizing agents, strong bases, strong acids/alkalis, and strong reducing agents.

Hazardous Decomposition Products: Under fire conditions, may decompose to produce nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂).

Safe Handling and Storage Workflow

The following diagram outlines the logical workflow for the safe handling and storage of **3-Nitrophthalic acid**.



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Caption: Workflow for Safe Handling and Storage of **3-Nitrophthalic Acid**.

Experimental Protocols

Protocol for Handling and Dispensing Solid 3-Nitrophthalic Acid

- Preparation:
 - Before handling, ensure you have read and understood the Safety Data Sheet (SDS).
 - Work in a well-ventilated area, preferably within a chemical fume hood.

- Wear appropriate Personal Protective Equipment (PPE): safety goggles, chemical-resistant gloves (e.g., nitrile), and a lab coat.
- Dispensing:
 - To avoid generating dust, handle the solid carefully. Use a spatula or scoop for transferring the powder.
 - If weighing, do so in a tared, sealed container to the extent possible.
 - Close the main container tightly immediately after use.
- Cleanup:
 - Clean any spills immediately by sweeping or vacuuming the material into a suitable container for disposal. Avoid creating dust.
 - Wipe the work surface with a damp cloth.
 - Wash hands thoroughly with soap and water after handling.

Protocol for Preparing a Solution of 3-Nitrophthalic Acid

- Preparation:
 - Follow all safety precautions outlined in Protocol 4.1.
 - Select a solvent in which **3-Nitrophthalic acid** is soluble (e.g., hot water, methanol, ethanol).
- Procedure:
 - In a clean, dry flask or beaker of appropriate size, add the desired volume of solvent.
 - While stirring the solvent, slowly add the pre-weighed **3-Nitrophthalic acid**.
 - If necessary, gently heat the solution on a hot plate with stirring to aid dissolution. Be aware of the solvent's flash point and use appropriate heating methods (e.g., a water bath for flammable solvents).

- Once dissolved, allow the solution to cool to the desired temperature before use.

Example Experimental Protocol: Synthesis of 3-Nitrophthalic Anhydride

This protocol is adapted from a literature procedure and should be performed with appropriate safety measures.

- Materials:
 - **3-Nitrophthalic acid** (1 mole, 211 g)
 - Acetic anhydride (2 moles, 205 g, 190 cc)
 - Round-bottomed flask (300 cc) with reflux condenser
 - Porcelain dish (15 cm)
 - Mortar and pestle
 - Suction filtration apparatus
 - Alcohol-free ether
- Procedure:
 - In the round-bottomed flask, combine **3-Nitrophthalic acid** and acetic anhydride.
 - Heat the mixture to a gentle boil until the acid is completely dissolved, and then continue heating for an additional ten minutes.
 - In a fume hood, pour the hot mixture into the porcelain dish and allow it to cool.
 - Grind the resulting crystal mass in a mortar and filter by suction.
 - Wash the crystals in the mortar with 150 cc of alcohol-free ether and filter again. Repeat the wash.

- Air-dry the product for a short time, then dry to a constant weight at 105°C.

Emergency Procedures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid immediately.
- Skin Contact: Get medical aid. Flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Wash clothing before reuse.
- Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.
- Ingestion: Never give anything by mouth to an unconscious person. Get medical aid. Do NOT induce vomiting. If conscious and alert, rinse mouth and drink 2-4 cupfuls of milk or water.
- Spills: Clean up spills immediately, observing precautions in the Protective Equipment section. Sweep up, then place into a suitable container for disposal. Avoid generating dusty conditions and provide ventilation.

Storage and Disposal

- Storage: Store in a cool, dry, well-ventilated area away from incompatible substances. Keep containers tightly closed when not in use. Store locked up.
- Disposal: Dispose of waste and unused product in accordance with local, state, and federal regulations. Offer surplus and non-recyclable solutions to a licensed disposal company.

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